

An In-depth Technical Guide to 18:1 Biotinyl Cap PE

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Compound of Interest

Compound Name: 18:1 Biotinyl Cap PE

Cat. No.: B12372313

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This guide provides detailed technical information on **18:1 Biotinyl Cap PE**, a lipid commonly utilized by researchers, scientists, and drug development professionals in the creation of model membrane systems and for various bioconjugation applications.

Core Molecular Data

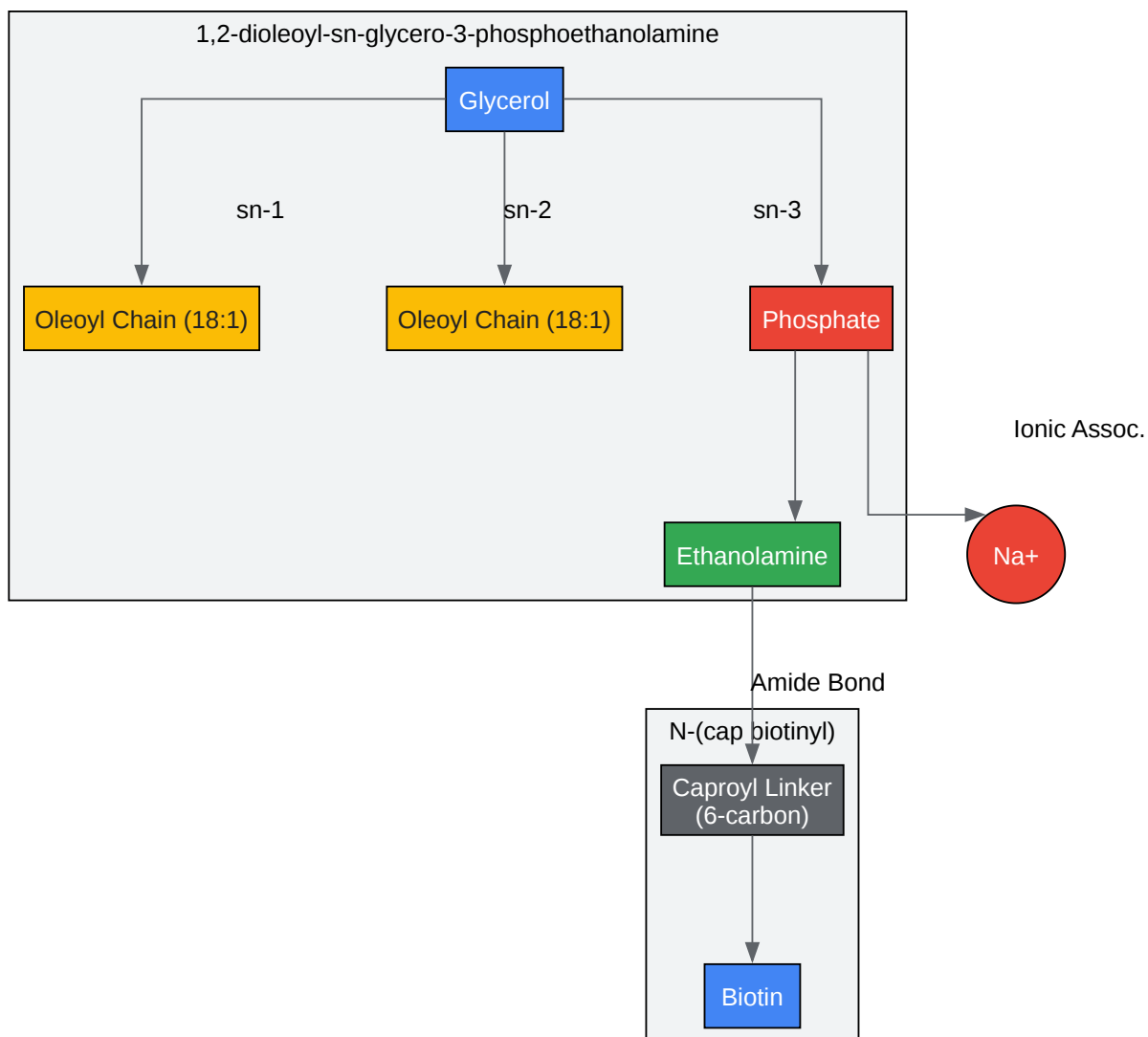
18:1 Biotinyl Cap PE, also known by its full chemical name 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(cap biotinyl) (sodium salt), is a modified phospholipid.^{[1][2][3]} It incorporates a biotin moiety, enabling it to bind with high affinity to streptavidin and avidin, making it a valuable tool for molecular recognition and immobilization studies. The "18:1" designation refers to the two oleoyl acyl chains, each with 18 carbon atoms and one double bond.

Below is a summary of its key quantitative data. Note that variations in molecular weight and formula can be cited depending on whether the compound is in its salt or free acid form. The most commonly supplied form is the sodium salt.

Parameter	Value (Sodium Salt)	Value (Free Acid)	Reference
Molecular Weight	1105.47 g/mol	1082.5 g/mol	[1][4][5][6] / [7]
Chemical Formula	C ₅₇ H ₁₀₂ N ₄ NaO ₁₁ PS	C ₅₇ H ₁₀₂ N ₄ O ₁₁ PS	[1][4] / [7]
CAS Number	384835-51-2	384835-51-2	[1][4][7]

Structural and Logical Relationships

The molecular architecture of **18:1 Biotinyl Cap PE** is modular, consisting of a phospholipid backbone to which a biotinylated caproyl group is attached. The diagram below illustrates the logical relationship between the constituent chemical moieties of the molecule.



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Caption: Molecular structure of **18:1 Biotinyl Cap PE**.

Experimental Protocols

The use of **18:1 Biotinyl Cap PE** is prevalent in the formation of giant unilamellar vesicles (GUVs) and black lipid membranes (BLMs).[1][2] These model systems are instrumental in studying membrane properties and protein-lipid interactions.

Protocol: Formation of Giant Unilamellar Vesicles (GUVs) via Electroformation

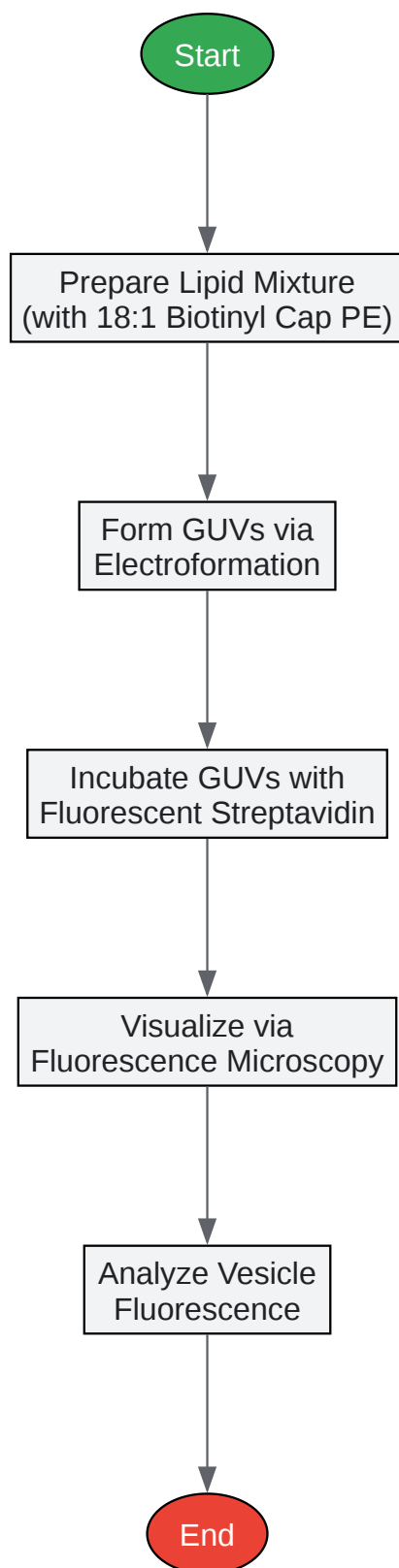
- Lipid Film Preparation:
 - Prepare a chloroform solution of the desired lipid mixture, including **18:1 Biotinyl Cap PE** (typically at a molar ratio of 0.1-5%). The primary lipid is often a neutral lipid like 1,2-dioleoyl-sn-glycero-3-phosphocholine (DOPC).
 - Deposit a thin, uniform film of the lipid solution onto conductive indium tin oxide (ITO)-coated glass slides.
 - Place the slides under a high vacuum for at least 2 hours to ensure complete removal of the organic solvent.
- Hydration and Electroformation:
 - Assemble a chamber with the two ITO slides separated by a silicone spacer, creating a small volume for hydration.
 - Fill the chamber with a swelling solution (e.g., sucrose solution of a specific osmolarity).
 - Connect the ITO slides to a function generator.
 - Apply an AC electric field (e.g., 10 Hz, 1.5 V) for 2-4 hours at a temperature above the phase transition temperature of the lipid mixture.
 - Vesicles will detach from the slide surface and can be harvested for subsequent experiments.
- Visualization and Use:
 - The GUVs can be visualized using phase-contrast microscopy.

- For applications involving the biotin tag, fluorescently labeled streptavidin can be added to the GUV suspension to confirm the presence and accessibility of the biotin groups on the vesicle surface.

This protocol provides a foundational method for creating GUVs incorporating **18:1 Biotinyl Cap PE**. Specific parameters such as lipid composition, voltage, frequency, and hydration time may require optimization depending on the experimental goals.

Experimental Workflow

The following diagram outlines a typical experimental workflow for utilizing **18:1 Biotinyl Cap PE** in a protein-binding assay using GUVs.



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Caption: Workflow for a GUV-based binding assay.

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